

Iminodiacetic acid hydrochloride crystal structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iminodiacetic acid hydrochloride*

Cat. No.: *B8638863*

[Get Quote](#)

An In-depth Technical Guide on the Crystal Structure of **Iminodiacetic Acid Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the crystal structure of **iminodiacetic acid hydrochloride** ($C_4H_7NO_4 \cdot HCl$). The information presented is primarily based on the single-crystal X-ray diffraction study conducted by Å. Oskarsson, offering valuable insights for researchers in crystallography, medicinal chemistry, and materials science.

Introduction

Iminodiacetic acid (IDA) is a chelating agent with significant applications in various fields, including the synthesis of pharmaceuticals and radiotracers for medical imaging.[1][2] The hydrochloride salt of IDA is a common form used in its synthesis and purification.[3][4][5] Understanding its three-dimensional structure at the atomic level is crucial for predicting its chemical behavior, designing derivatives with specific properties, and optimizing its use in drug development. This guide focuses on the crystallographic data and experimental procedures that have elucidated the solid-state structure of **iminodiacetic acid hydrochloride**.

Molecular and Crystal Structure

The crystal structure of **iminodiacetic acid hydrochloride** has been determined by single-crystal X-ray diffraction.[6] The analysis reveals that the compound crystallizes in the orthorhombic space group $Pmmn$. [6] In the crystalline state, the iminodiacetic acid molecule

exists as a positively charged ion, with the acidic protons localized on the carboxyl groups. These positively charged ions are interconnected with chloride ions through a network of hydrogen bonds, forming zigzag layers.^[6] The forces holding these layers together in the crystal lattice are of the van der Waals type.^[6]

Crystallographic Data

The following table summarizes the key crystallographic data for **iminodiacetic acid hydrochloride**.

Parameter	Value ^[6]
Molecular Formula	C ₄ H ₇ NO ₄ ·HCl
Formula Weight	169.56 g/mol
Crystal System	Orthorhombic
Space Group	Pmmn
a (Å)	12.4101
b (Å)	5.7349
c (Å)	5.1280
Z	2

Interatomic Distances and Angles

Selected interatomic distances and angles are presented in the tables below, providing a quantitative description of the molecular geometry.

Table 2: Selected Bond Lengths (Å)^[6]

Bond	Length (Å)
C(1)-O(1)	1.314 (2)
C(1)-O(2)	1.199 (2)
C(1)-C(2)	1.507 (2)
N-C(2)	1.484 (2)

Table 3: Selected Bond Angles (°)[6]

Angle	Value (°)
O(1)-C(1)-O(2)	125.7 (2)
O(1)-C(1)-C(2)	110.1 (1)
O(2)-C(1)-C(2)	124.2 (2)
N-C(2)-C(1)	111.9 (1)

Experimental Protocol

The determination of the crystal structure of **iminodiacetic acid hydrochloride** involved the following key steps:

Crystal Growth

Single crystals of **iminodiacetic acid hydrochloride** were prepared for X-ray diffraction analysis. While the specific crystallization method for this study is not detailed in the primary reference, a general approach involves dissolving iminodiacetic acid in a concentrated hydrochloric acid solution and allowing for slow evaporation or cooling to induce crystallization. [7]

X-ray Data Collection

Three-dimensional single-crystal X-ray diffraction data were collected on a diffractometer.[6] This technique involves irradiating a single crystal with a focused beam of X-rays and

measuring the intensities and positions of the diffracted beams. The resulting diffraction pattern provides information about the arrangement of atoms within the crystal.

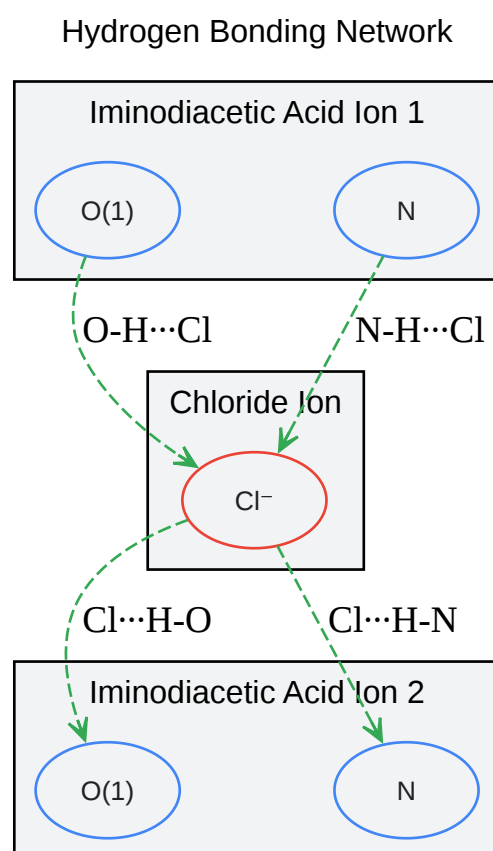
Structure Solution and Refinement

The crystal structure was solved using a symbolic addition method.[6] This method is a direct approach to solving the phase problem in X-ray crystallography, which is essential for reconstructing the electron density map of the molecule. The final atomic positions and thermal parameters were refined using least-squares methods.[6] The refinement process resulted in a final R-value of 0.029 and a weighted R-value (R_w) of 0.035.[6]

Visualizations

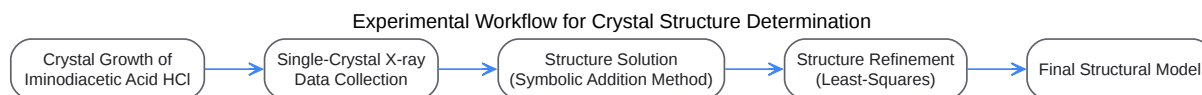
The following diagrams illustrate the key structural features of **iminodiacetic acid hydrochloride**.

Caption: A 2D representation of the positively charged iminodiacetic acid ion.



[Click to download full resolution via product page](#)

Caption: Schematic of the hydrogen bonding interactions involving the chloride ion.



[Click to download full resolution via product page](#)

Caption: Workflow for the determination of the crystal structure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Iminodiacetic acid | 142-73-4 [smolecule.com]
- 2. Iminodiacetic acid - Wikipedia [en.wikipedia.org]
- 3. chembk.com [chembk.com]
- 4. prepchem.com [prepchem.com]
- 5. benchchem.com [benchchem.com]
- 6. journals.iucr.org [journals.iucr.org]
- 7. Iminodiacetic Acid [drugfuture.com]
- To cite this document: BenchChem. [Iminodiacetic acid hydrochloride crystal structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8638863#iminodiacetic-acid-hydrochloride-crystal-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com